

# Application Notes and Protocols: Immunohistochemical Staining of CD19 in Tissue Samples

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Denintuzumab mafodotin*

Cat. No.: *B10855505*

[Get Quote](#)

## For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and supporting information for the immunohistochemical (IHC) detection of the CD19 protein in formalin-fixed, paraffin-embedded (FFPE) tissue samples.

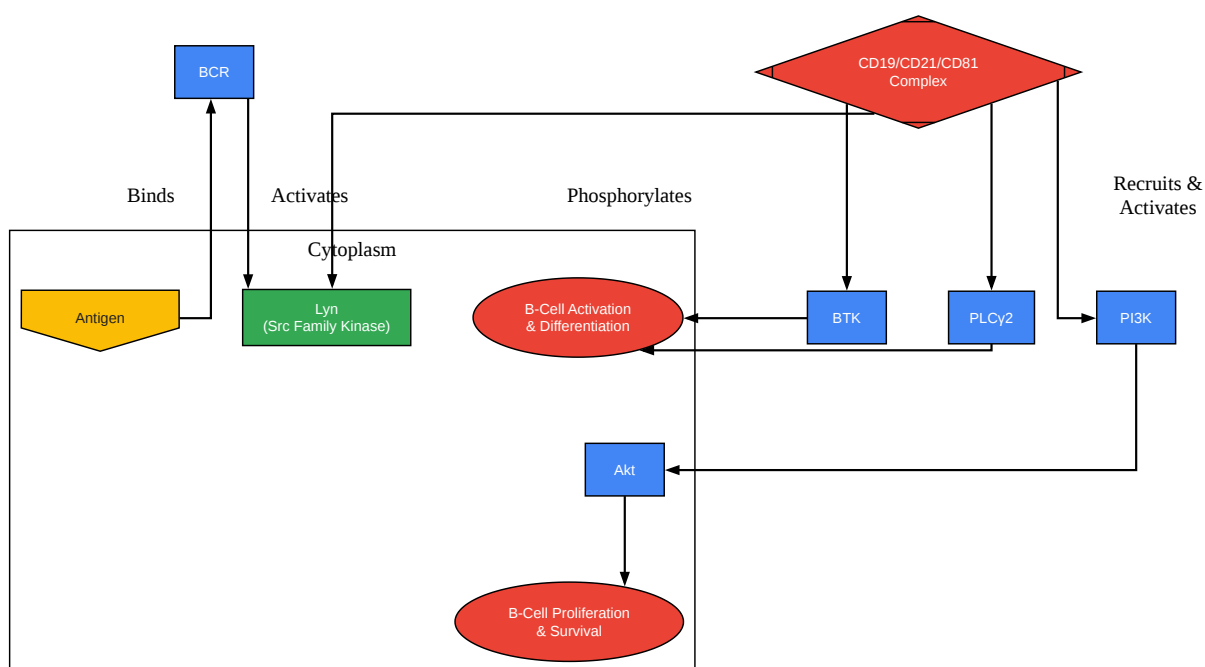
## Introduction

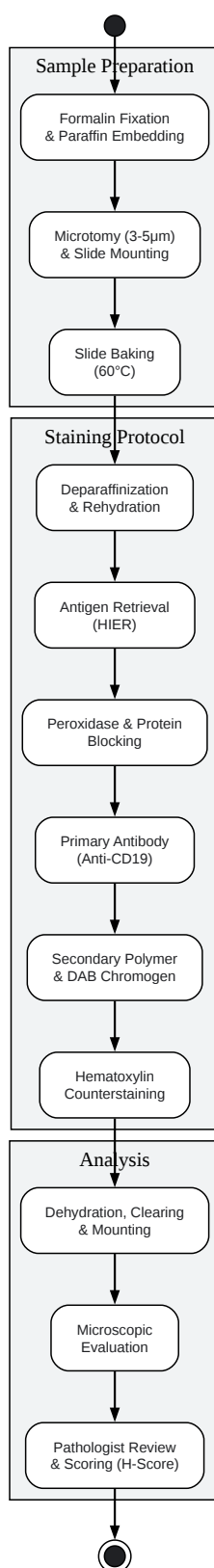
CD19, a 95 kDa transmembrane glycoprotein and a member of the immunoglobulin superfamily, is a critical biomarker for B-cells.[1] It is expressed from the pro-B cell stage through differentiation into plasma cells and plays a crucial role in modulating B-cell receptor (BCR) signaling, B-cell activation, and proliferation.[2][3][4] Due to its specific expression on normal and neoplastic B-cells, CD19 is a key diagnostic marker for B-cell malignancies, including various lymphomas and leukemias, and a primary target for immunotherapies such as CAR-T cell therapy.[1][3] Accurate detection of CD19 by immunohistochemistry is vital for diagnosis, prognosis, and guiding therapeutic strategies.[5][6]

## CD19 Signaling Pathway

CD19 acts as a central co-receptor for the B-cell receptor (BCR), significantly amplifying signaling. Upon antigen binding to the BCR, Src family kinases like Lyn phosphorylate the

cytoplasmic tail of CD19.[7] This phosphorylation creates docking sites for downstream signaling molecules, most notably phosphoinositide 3-kinase (PI3K), which in turn activates the Akt signaling pathway, promoting cell survival and proliferation.[3][4] CD19 signaling is also intertwined with other pathways, including those involving Bruton's tyrosine kinase (BTK) and phospholipase C gamma 2 (PLCγ2), which are essential for B-cell activation.[4]





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CD19: a biomarker for B cell development, lymphoma diagnosis and therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 2. CD19 controls TLR9 responses in human B cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CD19 - Wikipedia [en.wikipedia.org]
- 4. pharmiweb.com [pharmiweb.com]
- 5. Clinical Impact of CD19 Expression Assessed by Quantitative PCR in Lymphoma Patients Undergoing CAR-T Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. A CD19-dependent signaling pathway regulates autoimmunity in Lyn-deficient mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Immunohistochemical Staining of CD19 in Tissue Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10855505#immunohistochemistry-staining-for-cd19-in-tissue-samples]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)